

Solubility of 4'-chloro Deschloroalprazolam in common laboratory solvents.

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Compound of Interest

Compound Name: 4'-chloro Deschloroalprazolam

Cat. No.: B10827456

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Solubility Profile of 4'-chloro Deschloroalprazolam: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **4'-chloro Deschloroalprazolam**, a novel designer benzodiazepine, in common laboratory solvents. The information is intended to support research, analytical method development, and formulation studies.

Core Solubility Data

The solubility of **4'-chloro Deschloroalprazolam** has been determined in several organic solvents and a buffered aqueous solution. The quantitative data is summarized in the table below, providing a clear comparison of its solubility characteristics.

Solvent	Solubility (mg/mL)
Dimethylformamide (DMF)	30
Dimethyl sulfoxide (DMSO)	20
Ethanol	10
DMF:PBS (pH 7.2) (1:1)	0.5

Data sourced from Cayman Chemical product information.[\[1\]](#)

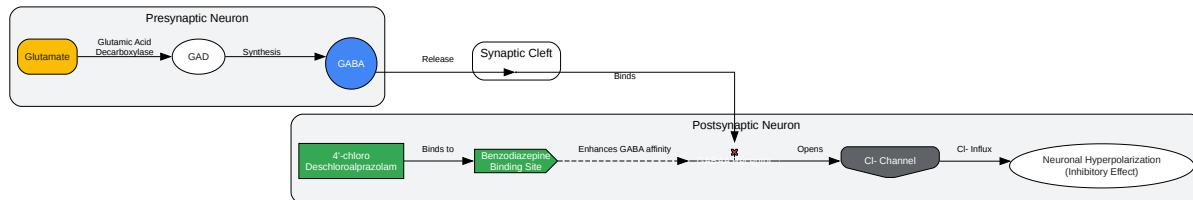
Experimental Protocols: Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **4'-chloro Deschloroalprazolam** is not publicly available, the "shake-flask" method is a widely recognized and reliable technique for establishing the thermodynamic solubility of active pharmaceutical ingredients (APIs).[\[1\]](#)[\[2\]](#) The general procedure is as follows:

- Preparation: An excess amount of the solid **4'-chloro Deschloroalprazolam** is added to a known volume of the selected solvent in a sealed flask or vial.
- Equilibration: The resulting suspension is agitated, typically by shaking or stirring, at a constant temperature for a sufficient period to ensure that equilibrium is reached between the dissolved and undissolved solute. This can take several hours to days.
- Phase Separation: Once equilibrium is achieved, the undissolved solid is separated from the saturated solution. This is commonly done by centrifugation or filtration.
- Analysis: The concentration of **4'-chloro Deschloroalprazolam** in the clear, saturated supernatant or filtrate is then determined using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis spectrophotometry.
- pH Measurement: For aqueous and buffered solutions, the pH of the saturated solution is measured at the beginning and end of the experiment to ensure it remains constant.

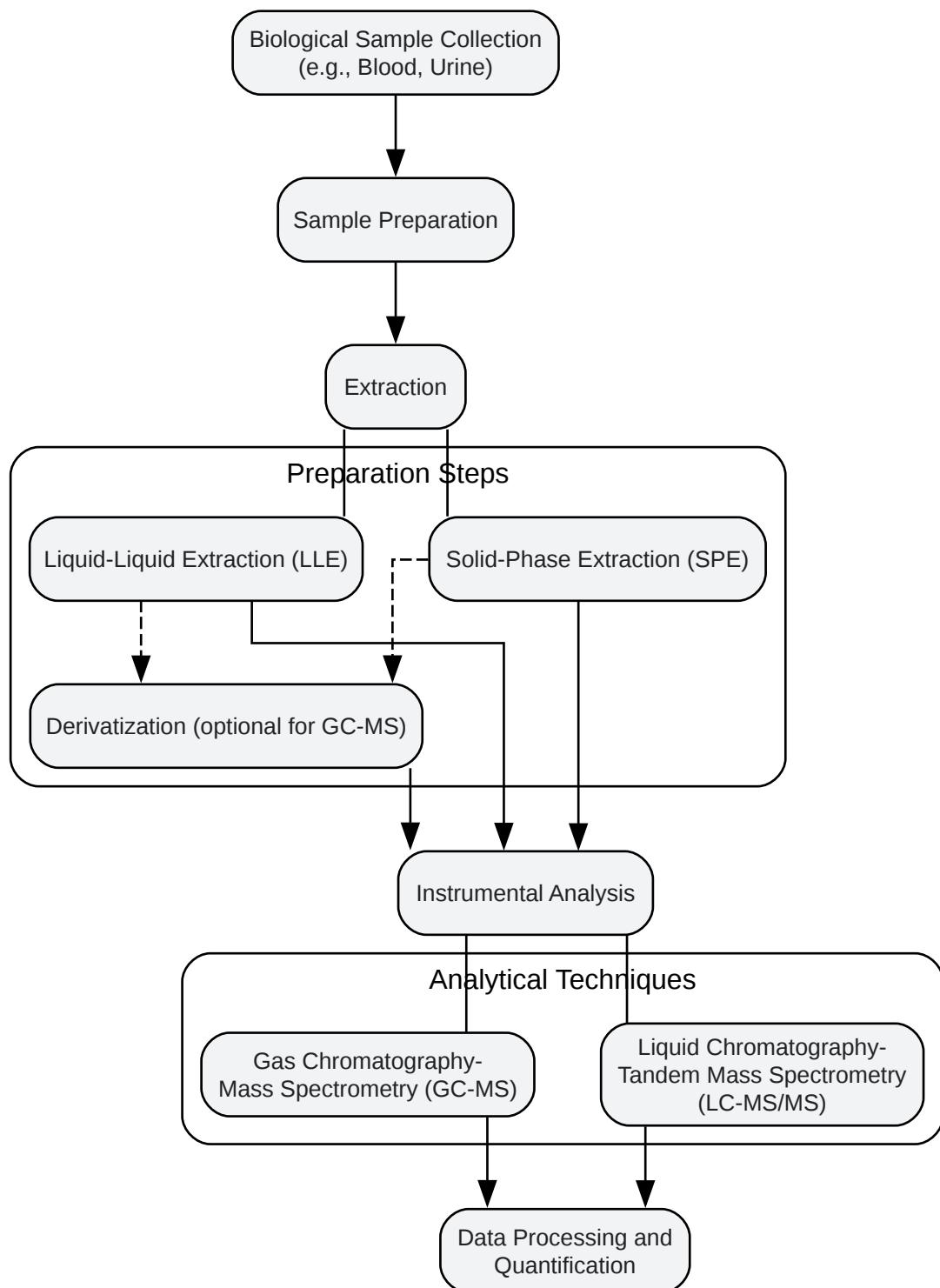
Visualizing Key Pathways and Workflows

To further aid in the understanding of the context in which **4'-chloro Deschloroalprazolam** is studied, the following diagrams illustrate the general signaling pathway for benzodiazepines and a typical analytical workflow for their detection.



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Caption: General signaling pathway of benzodiazepines at the GABAA receptor.

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Caption: Generalized analytical workflow for benzodiazepine detection.

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